

Preparing 2-APB Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Aminoethoxydiphenyl borate

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Introduction

2-Aminoethoxydiphenyl borate (2-APB) is a widely utilized, cell-permeable chemical modulator in calcium signaling research. It is primarily recognized as an inhibitor of inositol 1,4,5-trisphosphate (IP₃) receptors (IP₃Rs) and store-operated Ca²⁺ channels (SOCs)[1][2]. However, its pharmacological profile is complex, as it also modulates the activity of various Transient Receptor Potential (TRP) channels, activating some (TRPV1, TRPV2, TRPV3) while inhibiting others (TRPC1, TRPC3, TRPC5)[2][3]. Notably, its effect on store-operated Ca²⁺ entry (SOCE) is dose-dependent, with potentiation observed at low concentrations (1-5 μM) and inhibition at higher concentrations (>30 μM)[1][3].

These application notes provide a detailed protocol for the preparation of 2-APB stock solutions for use in cell culture experiments, ensuring reproducibility and optimal performance.

Data Presentation

Accurate preparation of a 2-APB stock solution is critical for achieving reliable and reproducible experimental results. The following tables summarize the key quantitative data for 2-APB.

Table 1: Chemical and Physical Properties of 2-APB

Property	Value	Reference(s)
Molecular Weight	~225.1 g/mol	[4][5][6][7]
Formula	C ₁₄ H ₁₆ BNO	[4][5][6]
Appearance	White to off-white solid	[4]
Purity	≥98%	[6][7]

Table 2: Solubility of 2-APB

Solvent	Solubility	Reference(s)
DMSO	≥ 9.4 mg/mL	[5]
up to 100 mM	[7]	
45 mg/mL (199.92 mM)	[8]	
Ethanol	up to 10 mM	[7]
~5 mg/mL	[9]	
Water	Insoluble	
PBS (pH 7.2)	~0.05 mg/mL	

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference(s)
Solid Powder	-20°C	≥ 4 years	[9]
Stock Solution (in DMSO)	-20°C	Up to 1 month	[1][3][8]
-80°C	Up to 1 year	[1][8]	

Experimental Protocols

Materials

- **2-Aminoethoxydiphenyl borate (2-APB)** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 100 mM 2-APB Stock Solution in DMSO

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile, empty microcentrifuge tube on the balance and tare it.
- Weighing 2-APB:
 - Carefully weigh approximately 22.5 mg of 2-APB powder directly into the tared microcentrifuge tube. The exact mass will depend on the desired final concentration and volume. For 1 mL of a 100 mM solution, 22.51 mg is required (based on a molecular weight of 225.1 g/mol).
- Solubilization:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the 2-APB powder. It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of 2-APB^[1] ^[8].

- Dissolving:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is difficult, brief sonication in a water bath can be employed[1].
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into single-use aliquots in sterile, tightly sealed cryovials[1].
 - Label each aliquot clearly with the compound name (2-APB), concentration (100 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to one year)[1][8].

Protocol for Preparing Working Solutions

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 100 mM 2-APB stock solution at room temperature.
- Dilution:
 - Prepare the final working solution by diluting the stock solution in the desired cell culture medium or experimental buffer immediately before use. For example, to prepare a 100 μ M working solution, add 1 μ L of the 100 mM stock solution to 1 mL of culture medium.
 - Ensure that the final concentration of DMSO in the cell culture medium is minimal (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

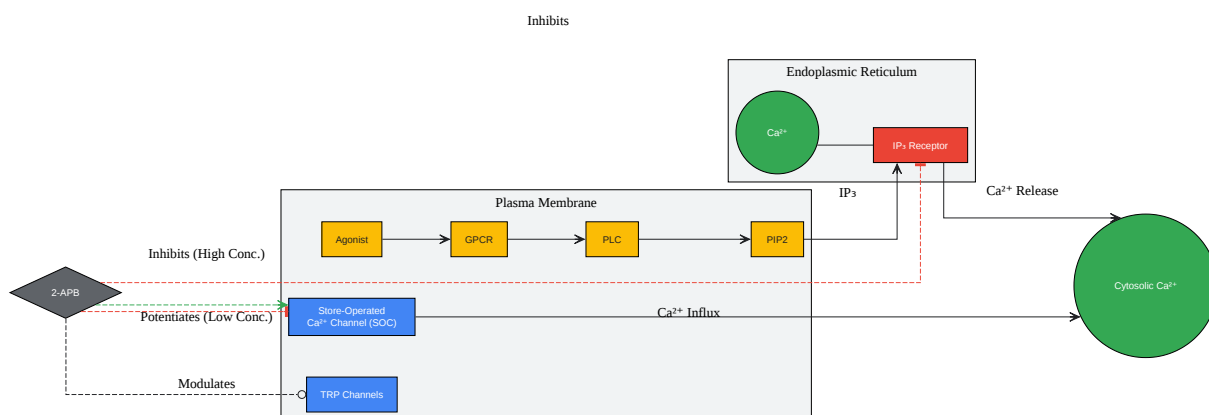
Safety Precautions:

- Handle 2-APB powder in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses[10][11].
- Avoid inhalation of the powder and contact with skin and eyes[10][11]. In case of contact, rinse the affected area thoroughly with water[11][12].

Visualizations

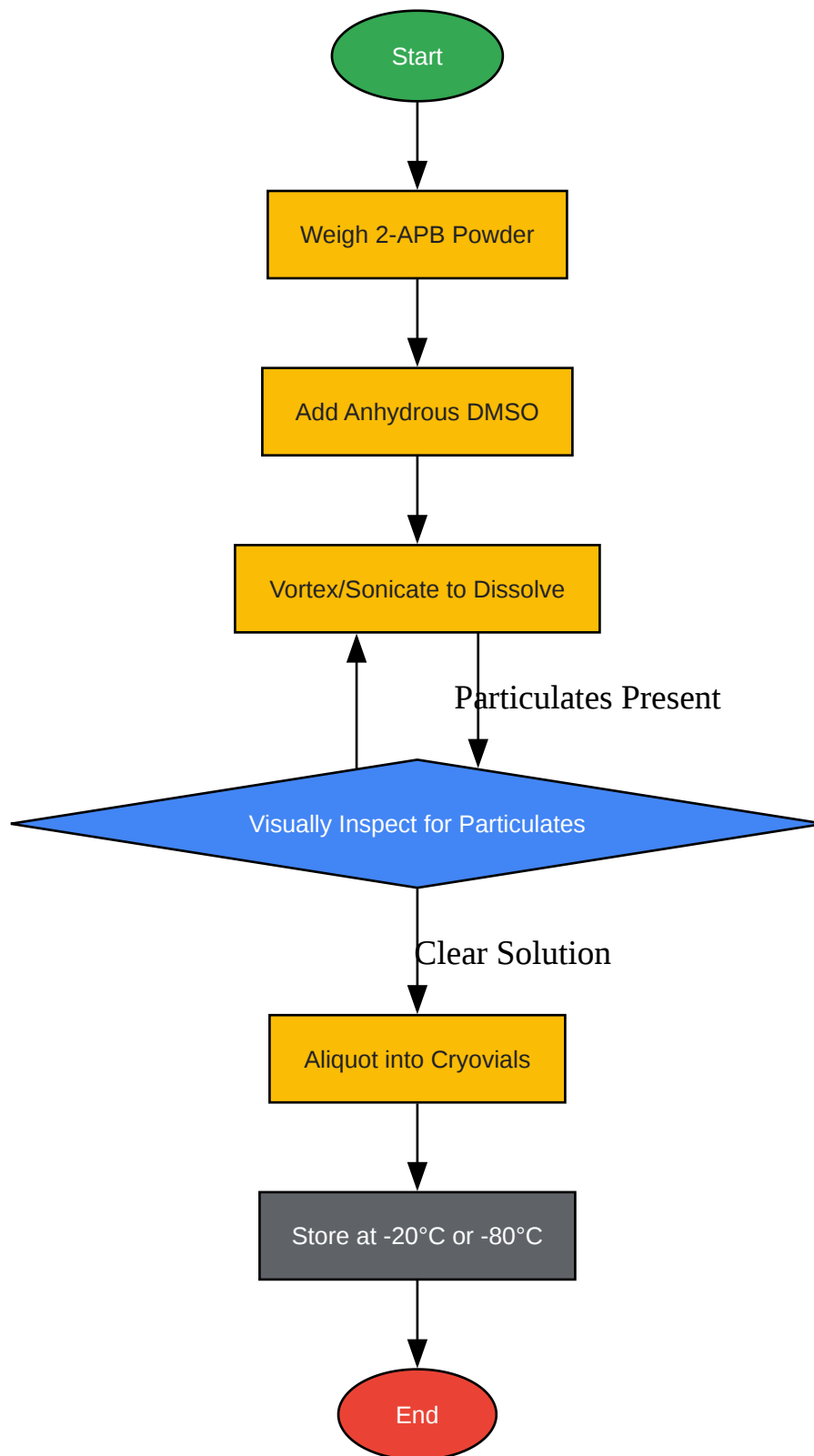
Signaling Pathway of 2-APB Action



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Caption: A diagram illustrating the modulation of calcium signaling pathways by 2-APB.

Experimental Workflow for 2-APB Stock Solution Preparation



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Caption: A workflow diagram for the preparation of a 2-APB stock solution.

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